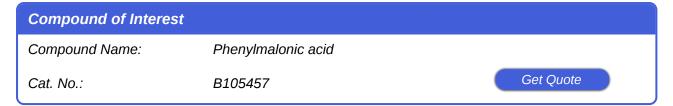


# Phenylmalonic acid health and safety information

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Health and Safety of Phenylmalonic Acid

This document provides comprehensive health and safety information for **phenylmalonic acid** (CAS No: 2613-89-0), intended for researchers, scientists, and professionals in drug development. The guide details hazard classifications, handling procedures, emergency responses, and toxicological properties to ensure safe laboratory practices.

#### **Hazard Identification and Classification**

**Phenylmalonic acid** is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS).[1][2]



Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Code	Hazard Statement Description
Skin Corrosion/Irritatio n	☑alt text	Warning	H315	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	☑alt text	Warning	H319	Causes serious eye irritation.[1] [2]
Specific Target Organ Toxicity (Single Exposure)	<b>≥</b> alt text	Warning	H335	May cause respiratory irritation.[1]

Older European risk phrases also classify the substance as harmful if swallowed (R22), irritating to eyes, respiratory system, and skin (R36/37/38), and having a risk of serious damage to the eyes (R41).[3][4]

## **Physical and Chemical Properties**

Understanding the physical and chemical properties of **phenylmalonic acid** is crucial for its safe handling and storage.



Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> [3][5]
Molecular Weight	180.16 g/mol [1][5]
Appearance	White to off-white powder or crystal.[1][4][5]
Odor	Odorless.[1][5]
Melting Point	149-155 °C (decomposes).[3][4][5]
Solubility	Soluble in water.[3][4][5]
Flash Point	187.5 °C[3]
Vapor Pressure	6.63E-06 mmHg at 25°C[3]

## **Toxicological Information**

While specific quantitative data such as LD50 or LC50 values are not readily available in the reviewed literature, the primary toxicological effects are related to its irritant properties.[5]

Route of Exposure	Health Effect	
Inhalation	Causes respiratory tract irritation; can produce delayed pulmonary edema.[5]	
Skin Contact	Causes skin irritation.[1][5]	
Eye Contact	Causes serious eye irritation, may cause chemical conjunctivitis.[1][5]	
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[5]	

Carcinogenicity: **Phenylmalonic acid** is not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65.[5]

# Handling, Storage, and Exposure Controls



Adherence to proper handling and storage protocols is essential to minimize risk.

#### **Handling Procedures**

Wash hands and skin thoroughly after handling.[5] Use only in a well-ventilated area.[5] Minimize dust generation and accumulation.[5] Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation.[5]

### **Storage Conditions**

Store in a tightly sealed container in a cool, dry, and well-ventilated area.[5] Keep away from incompatible substances such as strong oxidizing agents and strong bases.[5]

#### **Exposure Controls**

Engineering Controls: Facilities that store or use **phenylmalonic acid** should be equipped with an eyewash station and a safety shower.[5] Adequate ventilation should be used to maintain low airborne concentrations.[5]

Personal Protective Equipment (PPE): The following table outlines the recommended PPE for handling **phenylmalonic acid**.[5]



Protection Type	Specification	
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]	
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[5]	
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[5]	
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[5]	

# **Emergency Procedures**First Aid Measures

The following first aid protocols should be followed in the event of exposure.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[5]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5][6]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[5] Do not use mouth-to-mouth resuscitation.[5]
- Ingestion: Get medical aid. Do NOT induce vomiting.[5] If the person is conscious and alert,
   rinse mouth and drink 2-4 cupfuls of milk or water.[5]



#### **Fire-Fighting Measures**

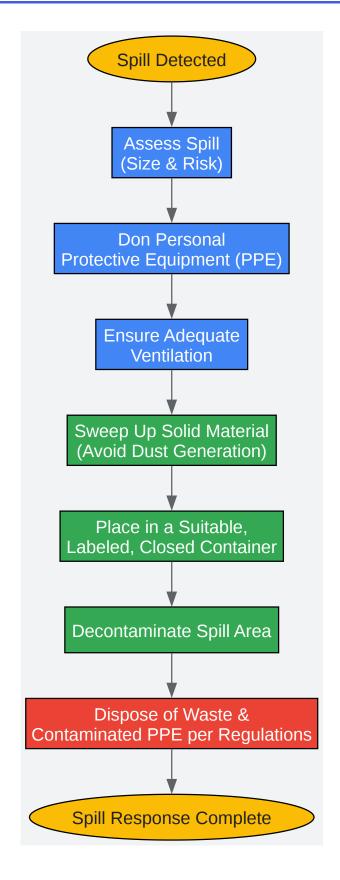
In case of a fire involving phenylmalonic acid:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[5]
- Firefighter Precautions: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases, including carbon monoxide and carbon dioxide, may be generated by thermal decomposition.

#### **Accidental Release Measures**

For spills involving solid **phenylmalonic acid**, the following workflow should be implemented.





Click to download full resolution via product page

Caption: Workflow for handling a phenylmalonic acid spill.



### **Stability and Reactivity**

- Chemical Stability: The substance is stable at room temperature in closed containers under normal storage and handling conditions.[5]
- Conditions to Avoid: Incompatible materials, excess heat, and strong oxidants.[5]
- Incompatible Materials: Strong oxidizing agents and strong bases.[5]
- Hazardous Decomposition Products: Upon decomposition, it may produce carbon monoxide, irritating and toxic fumes and gases, and carbon dioxide.[5]
- Hazardous Polymerization: Has not been reported.[5]

### **Disposal Considerations**

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Disposal must be in accordance with US EPA guidelines (40 CFR Parts 261.3) and any applicable state and local hazardous waste regulations to ensure complete and accurate classification.[5] **Phenylmalonic acid** is not listed under RCRA P-Series or U-Series hazardous wastes.[5]

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Phenylmalonic acid | C9H8O4 | CID 75791 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenylmalonic Acid | 2613-89-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. Phenylmalonic acid [chembk.com]
- 4. Phenylmalonic acid CAS#: 2613-89-0 [amp.chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]



- 6. Phenylmalonic Acid | 2613-89-0 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Phenylmalonic acid health and safety information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105457#phenylmalonic-acid-health-and-safety-information]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com